

Diammonium Ethyl Phosphate: A Technical Guide to Laboratory Health and Safety

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Compound of Interest

Compound Name: *Diammonium ethyl phosphate*

Cat. No.: *B15344755*

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Executive Summary

This technical guide provides a comprehensive overview of the health and safety considerations for the handling and use of **diammonium ethyl phosphate** in a laboratory setting. **Diammonium ethyl phosphate** is classified as a corrosive substance that can cause severe skin burns and eye damage. This document outlines the known hazards, exposure controls, and emergency procedures to ensure the safety of all personnel. Adherence to the protocols and recommendations within this guide is critical for minimizing risk and maintaining a safe research environment.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **diammonium ethyl phosphate** is presented in Table 1. This information is essential for understanding the substance's behavior and potential hazards.


Table 1: Chemical and Physical Properties of **Diammonium Ethyl Phosphate**

Property	Value	Source
Molecular Formula	C ₂ H ₁₃ N ₂ O ₄ P	PubChem[1]
Molecular Weight	160.11 g/mol	PubChem[1]
CAS Number	24856-79-9	PubChem[1]
Appearance	Data not available	
Odor	Data not available	
pH	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Hazard Identification and Classification

Diammonium ethyl phosphate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as a substance that causes severe skin burns and eye damage.

Table 2: GHS Hazard Classification for **Diammonium Ethyl Phosphate**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement	Source
Skin Corrosion/Irritation	Category 1B	 alt text	Danger	H314: Causes severe skin burns and eye damage	PubChem[1]

Toxicological Data

Limited specific toxicological data for **diammonium ethyl phosphate** is publicly available. The primary toxicological concern is its corrosive nature. Due to the lack of specific LD50 or LC50 data, it is imperative to handle this compound with the utmost care, assuming high toxicity upon ingestion, inhalation, or dermal contact.

Table 3: Summary of Toxicological Information

Endpoint	Result	Species	Method	Source
Acute Oral Toxicity	Data not available			
Acute Dermal Toxicity	Data not available			
Acute Inhalation Toxicity	Data not available			
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (Category 1B)	GHS Classification		PubChem[1]
Serious Eye Damage/Irritation	Causes severe eye damage	GHS Classification		PubChem[1]

Experimental Protocols

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Test Guideline 431)

This protocol provides a framework for assessing the skin corrosion potential of a chemical like **diammonium ethyl phosphate** without the use of live animals. The test utilizes a reconstructed human epidermis model that mimics the properties of the upper layers of human skin.[2][3][4][5][6]

Objective: To determine the potential of a test chemical to cause skin corrosion.

Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Corrosive chemicals are able to penetrate the stratum corneum and are cytotoxic to the underlying cell layers. The cell viability is measured after specific exposure times to determine the corrosive potential.^{[4][6]}

Materials:

- Reconstructed Human Epidermis (RhE) tissue models (e.g., EpiDerm™, EPISKIN™)
- Assay medium
- Test chemical (**diammonium ethyl phosphate**)
- Positive control (e.g., 8N KOH)
- Negative control (e.g., sterile distilled water or PBS)
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol or other suitable solvent
- Multi-well plates
- Incubator (37°C, 5% CO₂)
- Spectrophotometer

Procedure:

- Pre-incubation: Upon receipt, RhE tissues are pre-incubated in assay medium for a specified period according to the manufacturer's instructions.
- Chemical Application: A defined amount of the test chemical, positive control, or negative control is applied topically to the surface of the RhE tissue.
- Exposure: The tissues are exposed to the test chemical for defined time points (e.g., 3 minutes and 1 hour).

- **Rinsing:** At the end of the exposure period, the test chemical is thoroughly rinsed from the tissue surface with a buffered saline solution.
- **MTT Assay:** The tissues are transferred to a fresh medium containing MTT and incubated. Viable cells will reduce the yellow MTT to a blue formazan precipitate.
- **Formazan Extraction:** The formazan is extracted from the tissues using a solvent (e.g., isopropanol).
- **Quantification:** The optical density of the extracted formazan is measured using a spectrophotometer.
- **Data Analysis:** Cell viability is calculated for each tissue as a percentage of the negative control.

Classification: The classification of the chemical as corrosive is based on the mean tissue viability at the different exposure times, according to the criteria outlined in OECD TG 431.

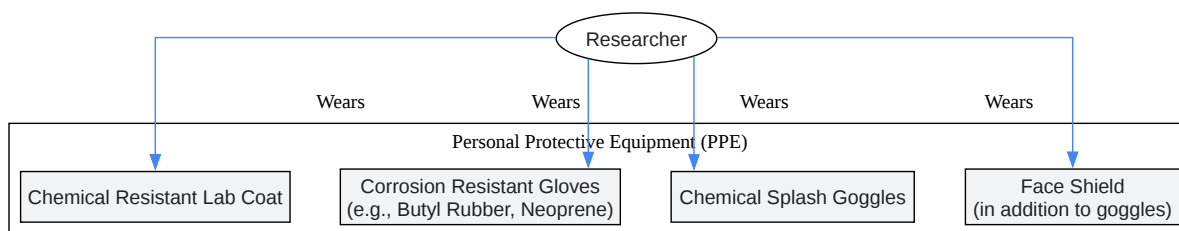
Health and Safety Considerations

Engineering Controls

- **Fume Hood:** All work with **diammonium ethyl phosphate**, especially when handling the solid or creating solutions, must be conducted in a certified chemical fume hood to prevent inhalation of any dust or aerosols.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE is provided below.



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Caption: Required Personal Protective Equipment for handling **diammonium ethyl phosphate**.

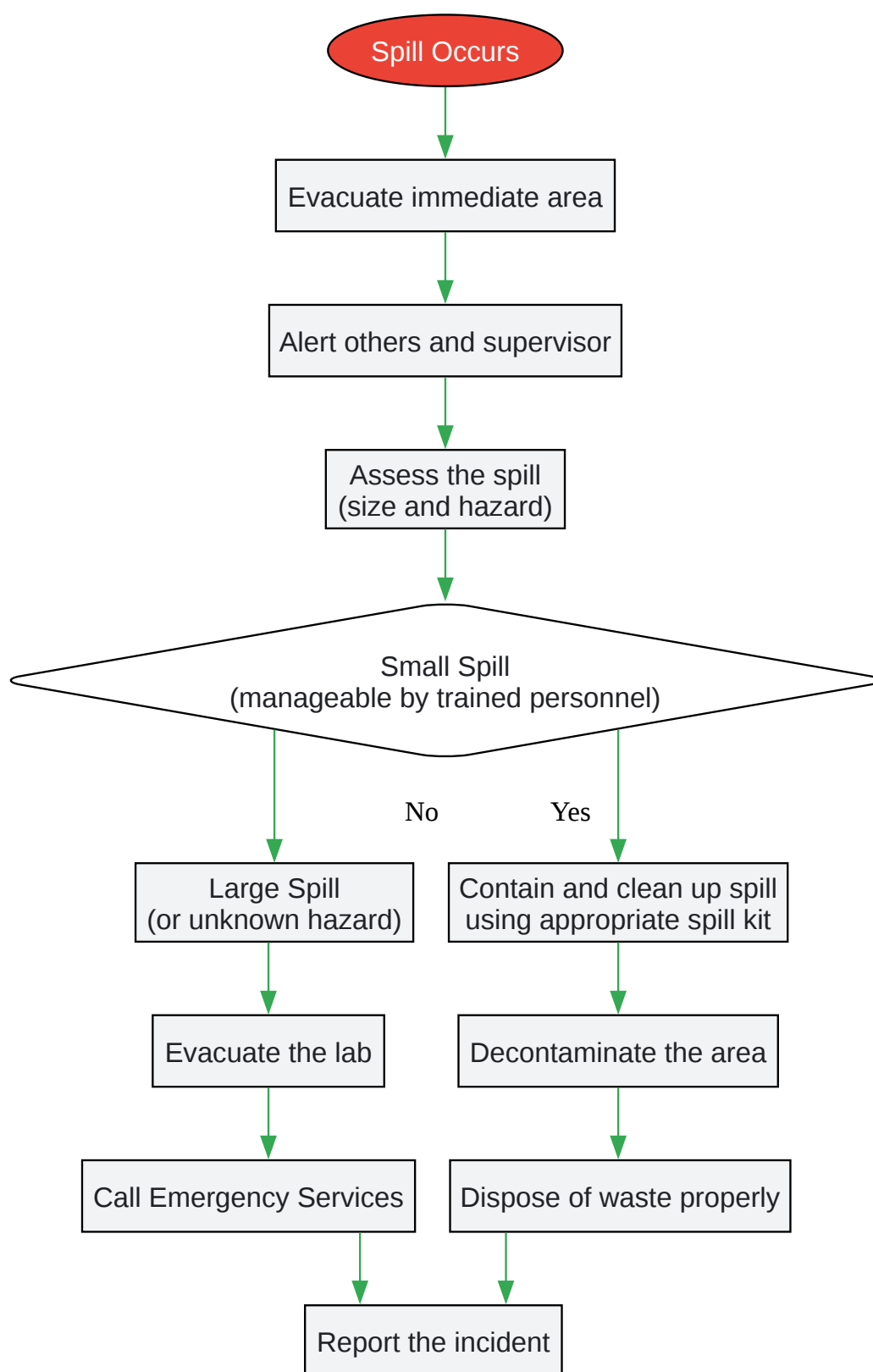
Handling and Storage

- Handling:
 - Avoid creating dust.
 - Use only in a well-ventilated area, preferably a chemical fume hood.
 - Do not breathe dust or vapor.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
 - Store in a designated corrosives cabinet.

Emergency Procedures

Spill Response

A logical workflow for responding to a chemical spill is outlined below.



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Caption: Logical workflow for responding to a chemical spill.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 4: First Aid Procedures for **Diammonium Ethyl Phosphate** Exposure

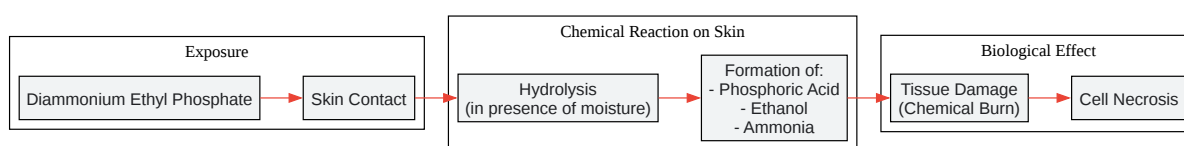
Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Seek immediate medical attention.	[7] [8] [9] [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15-20 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[7] [8] [9] [10] [11]
Inhalation	Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Seek immediate medical attention.	[8]
Ingestion	Call a poison control center or doctor immediately for treatment advice. Have person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by the poison control center or doctor. Do not give anything by mouth to an unconscious person.	[8]

Signaling Pathways and Mechanism of Corrosivity

The precise signaling pathways and the detailed chemical mechanism of skin corrosion for **diammonium ethyl phosphate** are not well-documented in publicly available literature. However, the corrosive action of many organophosphate esters on skin is generally attributed to their ability to hydrolyze in the presence of moisture on the skin, forming phosphoric acid and the corresponding alcohol (in this case, ethanol) and ammonia. The resulting acidic and basic environment can lead to rapid tissue damage.

The general mechanism of organophosphate toxicity often involves the inhibition of acetylcholinesterase, leading to an accumulation of acetylcholine and overstimulation of nerve receptors. While this is the primary mechanism for the neurotoxic effects of many organophosphates, the immediate corrosive damage to the skin is more likely a direct chemical burn.

A simplified logical diagram of the presumed corrosive action is presented below.



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Caption: Postulated pathway of corrosive action of **diammonium ethyl phosphate** on skin.

Conclusion

Diammonium ethyl phosphate is a hazardous chemical that requires strict adherence to safety protocols. Its classification as a skin corrosive, category 1B, underscores the importance of using appropriate engineering controls, personal protective equipment, and following established safe handling and emergency procedures. While specific toxicological data is limited, the corrosive nature of this compound necessitates a cautious and well-informed approach to its use in any laboratory setting. All personnel working with this substance must be thoroughly trained on its hazards and the procedures outlined in this guide.

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